

A Technical Guide to the Low-Temperature Magnetic Properties of Thulium

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Compound of Interest

Compound Name: Thulium

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the magnetic properties of the rare-earth element **thulium** (Tm) at low temperatures. It is intended for researchers and scientists in the fields of materials science, condensed matter physics, and related disciplines. The information contained herein is compiled from established experimental studies and offers a detailed look into the complex magnetic behavior of this element.

Introduction to Thulium's Magnetic Behavior

Thulium, a member of the lanthanide series, exhibits a fascinating and complex series of magnetic phase transitions as the temperature is lowered. At room temperature, **thulium** is paramagnetic.^{[1][2]} As it is cooled, it undergoes transitions to an antiferromagnetic phase and then to a ferrimagnetic phase.^{[1][2][3]} These transitions are a consequence of the ordering of the magnetic moments arising from the 4f electrons of the **thulium** atoms.

Magnetic Phase Transitions and Structures

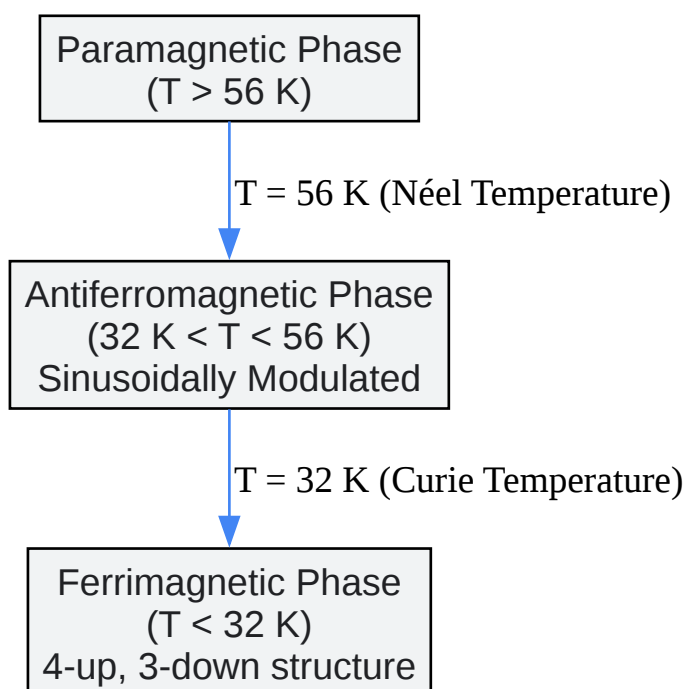
The magnetic behavior of **thulium** is characterized by three distinct phases at low temperatures. The transitions between these phases occur at specific critical temperatures.

- Paramagnetic Phase: Above 56 K, **thulium** is in a paramagnetic state, where the magnetic moments of the individual atoms are randomly oriented and do not exhibit long-range order.

^{[1][2]}

- Antiferromagnetic (AFM) Phase: Between 56 K and 32 K, **thulium** adopts an antiferromagnetic structure.[1][2] In this phase, the magnetic moments align in an ordered pattern, but with adjacent moments pointing in opposite directions, resulting in no net external magnetic moment. Specifically, the magnetic structure is a c-axis modulated antiferromagnet with a sinusoidal arrangement of the magnetic moments.[2]
- Ferrimagnetic (FiM) Phase: Below 32 K, **thulium** transitions into a ferrimagnetic state.[1][2] This structure is characterized by an unequal alignment of magnetic moments, leading to a net spontaneous magnetization. The ferrimagnetic structure of **thulium** is a complex, seven-layered periodic arrangement. Within a cycle of seven atomic layers along the c-axis, four layers have magnetic moments oriented in one direction, while the remaining three layers have moments oriented in the opposite direction.[4] This results in a net magnetic moment.

The sequence of these magnetic phase transitions can be visualized as follows:



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Figure 1: Magnetic phase transitions of **thulium** with decreasing temperature.

Quantitative Magnetic and Structural Data

The following tables summarize the key quantitative data related to the magnetic and structural properties of **thulium** at low temperatures.

Property	Value	Reference(s)
Néel Temperature (T _N)	56 K	[1][2]
Curie Temperature (T _C)	32 K	[1][2]
Crystal Structure	Hexagonal Close-Packed (hcp)	[1]
Lattice Parameters (a, c) at 20 °C	a = 353.77 pm, c = 555.39 pm	[1]
Magnetic Moment (Ferrimagnetic)	Net moment of approximately 1 μ_B per atom	[5]
Ordered Moment (Ferrimagnetic)	Approximately 7 μ_B per atom	[5]

Table 1: Key Magnetic and Structural Properties of **Thulium**.

Temperature Range	Magnetic Phase	Magnetic Structure Details
T > 56 K	Paramagnetic	Randomly oriented magnetic moments.
32 K < T < 56 K	Antiferromagnetic	Sinusoidally modulated magnetic structure along the c-axis.[2]
T < 32 K	Ferrimagnetic	Antiphase domain structure with a sequence of 4 layers with moments up and 3 layers down.[4]

Table 2: Details of the Magnetic Phases of **Thulium**.

Experimental Protocols

The characterization of the low-temperature magnetic properties of **thulium** relies on several key experimental techniques. The following sections provide detailed methodologies for these experiments.

Neutron Diffraction

Neutron diffraction is a powerful technique for determining the magnetic structure of materials.

Objective: To determine the arrangement of magnetic moments in the different magnetic phases of **thulium**.

Methodology:

- **Sample Preparation:** A high-purity single crystal of **thulium** is required. The crystal should be oriented with a principal crystallographic axis (e.g., the c-axis) aligned with the diffractometer's axis of rotation.
- **Instrumentation:** A triple-axis or a time-of-flight neutron diffractometer equipped with a cryostat capable of reaching temperatures below 32 K is used.
- **Experimental Procedure:**
 - The **thulium** single crystal is mounted in the cryostat.
 - A neutron diffraction pattern is collected in the paramagnetic phase (e.g., at 70 K) to determine the nuclear structure and establish a baseline.
 - The sample is then cooled to the antiferromagnetic phase (e.g., 40 K), and another diffraction pattern is recorded. The appearance of new magnetic satellite peaks will be observed.
 - The sample is further cooled to the ferrimagnetic phase (e.g., 4.2 K), and a final diffraction pattern is collected. Changes in the intensity and position of the magnetic peaks will indicate the transition to the ferrimagnetic structure.
- **Data Analysis:**
 - The collected diffraction data is analyzed using the Rietveld refinement method.[\[1\]](#)[\[2\]](#)[\[6\]](#)

- Software such as FullProf or GSAS can be used for the refinement.
- The analysis of the magnetic peak positions and intensities allows for the determination of the magnetic propagation vector and the arrangement of the magnetic moments in each phase.

Specific Heat Measurement

Specific heat measurements are crucial for identifying phase transitions.

Objective: To measure the heat capacity of **thulium** as a function of temperature to identify the magnetic transition temperatures.

Methodology:

- Sample Preparation: A small, well-characterized sample of high-purity **thulium** is used.
- Instrumentation: A relaxation calorimeter, suitable for low-temperature measurements, is employed.^{[3][7][8][9]} This typically involves a sample stage with a heater and a thermometer, weakly thermally linked to a heat sink.
- Experimental Procedure:
 - The **thulium** sample is mounted on the sample stage of the calorimeter.
 - The system is cooled to the lowest desired temperature (e.g., 2 K).
 - A known amount of heat is applied to the sample through the heater, causing its temperature to rise.
 - The heat source is then turned off, and the sample cools back down to the temperature of the heat sink.
 - The temperature relaxation as a function of time is recorded.
 - This process is repeated at various temperatures to map out the specific heat over the desired range.

- Data Analysis:
 - The cooling curve (temperature vs. time) is fitted to an exponential decay function to determine the thermal relaxation time constant.
 - The heat capacity of the sample is calculated from the relaxation time constant, the thermal conductance of the link to the heat sink, and the heat capacity of the addenda (sample holder, thermometer, etc.).
 - The specific heat is then plotted as a function of temperature. The magnetic phase transitions will appear as anomalies (peaks) in the specific heat curve at the transition temperatures.

Magnetic Susceptibility Measurement

Magnetic susceptibility measurements provide information about the magnetic response of a material to an applied magnetic field.

Objective: To measure the magnetic susceptibility of **thulium** as a function of temperature to characterize its different magnetic phases.

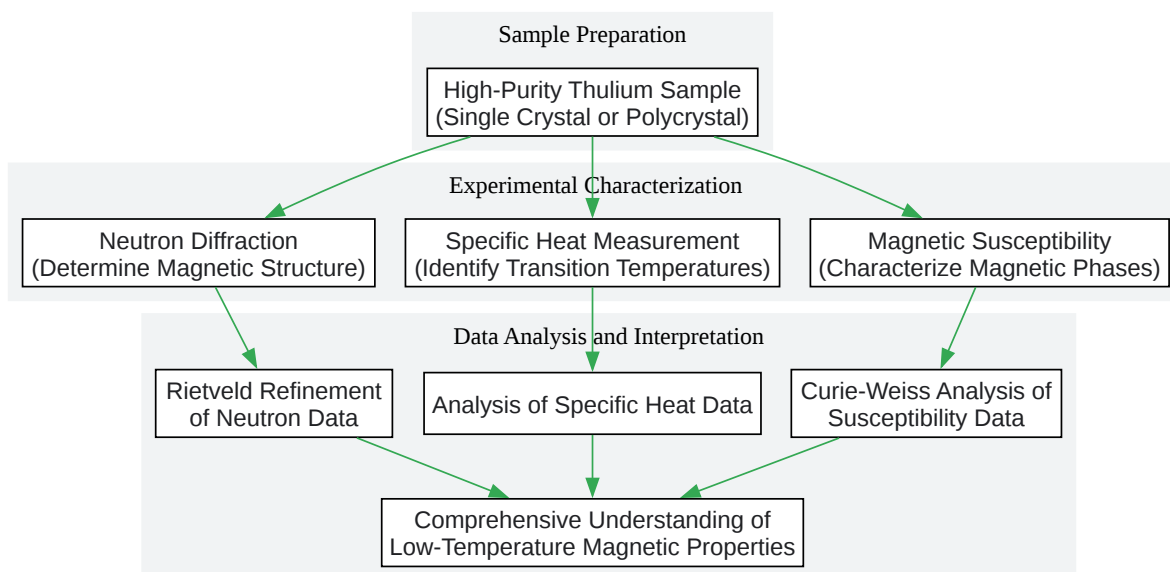
Methodology:

- Sample Preparation: A small, accurately weighed sample of high-purity **thulium** is used.
- Instrumentation: A Superconducting Quantum Interference Device (SQUID) magnetometer is the instrument of choice for sensitive magnetic susceptibility measurements at low temperatures.^{[10][11][12]}
- Experimental Procedure:
 - The **thulium** sample is placed in a sample holder (e.g., a gelatin capsule or a straw).
 - The sample is mounted in the SQUID magnetometer.
 - The magnetic moment of the sample is measured as a function of temperature in a small applied magnetic field (typically on the order of 100 Oe).

- Measurements are taken while slowly warming the sample from the lowest temperature (e.g., 2 K) to above the highest transition temperature (e.g., 70 K).
- Data Analysis:
 - The magnetic susceptibility (χ) is calculated by dividing the measured magnetic moment by the applied magnetic field and the sample mass.
 - The inverse magnetic susceptibility ($1/\chi$) is plotted against temperature.
 - In the paramagnetic region, the data should follow the Curie-Weiss law. The Néel and Curie temperatures can be identified by the sharp changes in the susceptibility curve.

Experimental Workflow

The following diagram illustrates a general workflow for the characterization of the low-temperature magnetic properties of **thulium**.



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Figure 2: Generalized experimental workflow for characterizing **thulium**'s magnetic properties.

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